

BMS-265246 solubility in cell culture media

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Compound of Interest

Compound Name: BMS-265246

Cat. No.: B1667192

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Technical Support Center: BMS-265246

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with the CDK1/2 inhibitor, **BMS-265246**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BMS-265246**?

A1: The recommended solvent for creating a stock solution of **BMS-265246** is dimethyl sulfoxide (DMSO).^{[1][2][3]} It is soluble up to 50 mM in DMSO.^{[2][4]} For aqueous solutions, a mixture of DMF:PBS (pH 7.2) at a 1:2 ratio has been used, achieving a solubility of 0.3 mg/ml.^[1]

Q2: How should I prepare a stock solution of **BMS-265246**?

A2: To prepare a stock solution, dissolve **BMS-265246** powder in high-purity DMSO. For example, to create a 10 mM stock solution, you would dissolve 3.45 mg of **BMS-265246** (with a molecular weight of 345.34 g/mol) in 1 mL of DMSO. It is recommended to vortex briefly to ensure the compound is fully dissolved.

Q3: What is the stability of **BMS-265246** in solution?

A3: **BMS-265246** stock solutions in DMSO are stable for up to 2 weeks at 4°C and for up to 6 months when stored at -80°C.^[5] For long-term storage (months to years), it is recommended to

store the powder at -20°C.[6]

Q4: I'm observing precipitation of **BMS-265246** in my cell culture medium. What could be the cause?

A4: Precipitation in cell culture media can occur if the final concentration of DMSO is too high or if the concentration of **BMS-265246** exceeds its solubility limit in the aqueous environment of the media. Ensure the final DMSO concentration in your culture medium is low (typically $\leq 0.5\%$) to avoid solvent-induced toxicity and precipitation. It is also crucial not to exceed the aqueous solubility of **BMS-265246**, which is limited.[7]

Q5: What is the mechanism of action of **BMS-265246**?

A5: **BMS-265246** is a potent and selective inhibitor of cyclin-dependent kinase 1 (CDK1) and cyclin-dependent kinase 2 (CDK2).[5][8][9] It binds to the ATP-binding site of these kinases, thereby inhibiting their activity.[9] This leads to cell cycle arrest, primarily in the G2 phase.[1]

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Compound Precipitation in Media	The concentration of BMS-265246 is too high for the aqueous cell culture medium.	<ul style="list-style-type: none">- Ensure the final DMSO concentration is kept to a minimum (ideally $\leq 0.1\%$).- Prepare intermediate dilutions of your stock solution in cell culture medium before adding to the final culture volume.- Increase the serum concentration in your medium, as serum proteins can sometimes help to stabilize compounds.
Inconsistent Experimental Results	<ul style="list-style-type: none">- Improper storage and handling of the compound.- Inaccurate final concentration.	<ul style="list-style-type: none">- Aliquot the DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles.- Always use calibrated pipettes for accurate dilutions.- Prepare fresh dilutions from the stock solution for each experiment.
Cell Toxicity Observed	<ul style="list-style-type: none">- The concentration of BMS-265246 is too high.- The final concentration of DMSO is toxic to the cells.	<ul style="list-style-type: none">- Perform a dose-response experiment to determine the optimal non-toxic concentration for your specific cell line.- Ensure the final DMSO concentration in the vehicle control and treated wells is identical and non-toxic to your cells (typically below 0.5%).
Low Potency or Lack of Effect	<ul style="list-style-type: none">- The compound has degraded due to improper storage.- The compound is not sufficiently dissolved.	<ul style="list-style-type: none">- Use a fresh aliquot of the stock solution.- Ensure the stock solution is completely dissolved before further

dilution. You can gently warm the vial to 37°C for a few minutes and vortex to aid dissolution.

Quantitative Data Summary

Table 1: Solubility of **BMS-265246**

Solvent	Concentration	Reference
DMSO	Up to 50 mM	[2] [4]
DMSO	20 mg/mL	[3]
DMSO	5 mg/mL	[1]
DMF	10 mg/mL	[1]
DMF:PBS (pH 7.2) (1:2)	0.3 mg/mL	[1]

Table 2: Chemical Properties of **BMS-265246**

Property	Value	Reference
Molecular Weight	345.34 g/mol	[5]
Formula	C18H17F2N3O2	[5]
Purity	≥97%	[2]
CAS Number	582315-72-8	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **BMS-265246** Stock Solution in DMSO

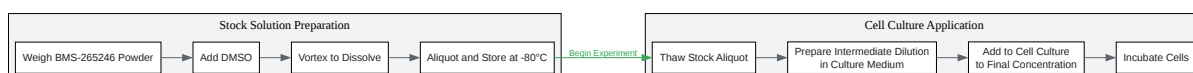
- Weighing: Accurately weigh out 3.45 mg of **BMS-265246** powder.
- Dissolving: Add 1 mL of sterile, high-purity DMSO to the powder.

- **Mixing:** Vortex the solution for 30-60 seconds to ensure the compound is completely dissolved. A brief warming to 37°C may be applied if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C for long-term storage.

Protocol 2: Preparing Working Concentrations in Cell Culture Medium

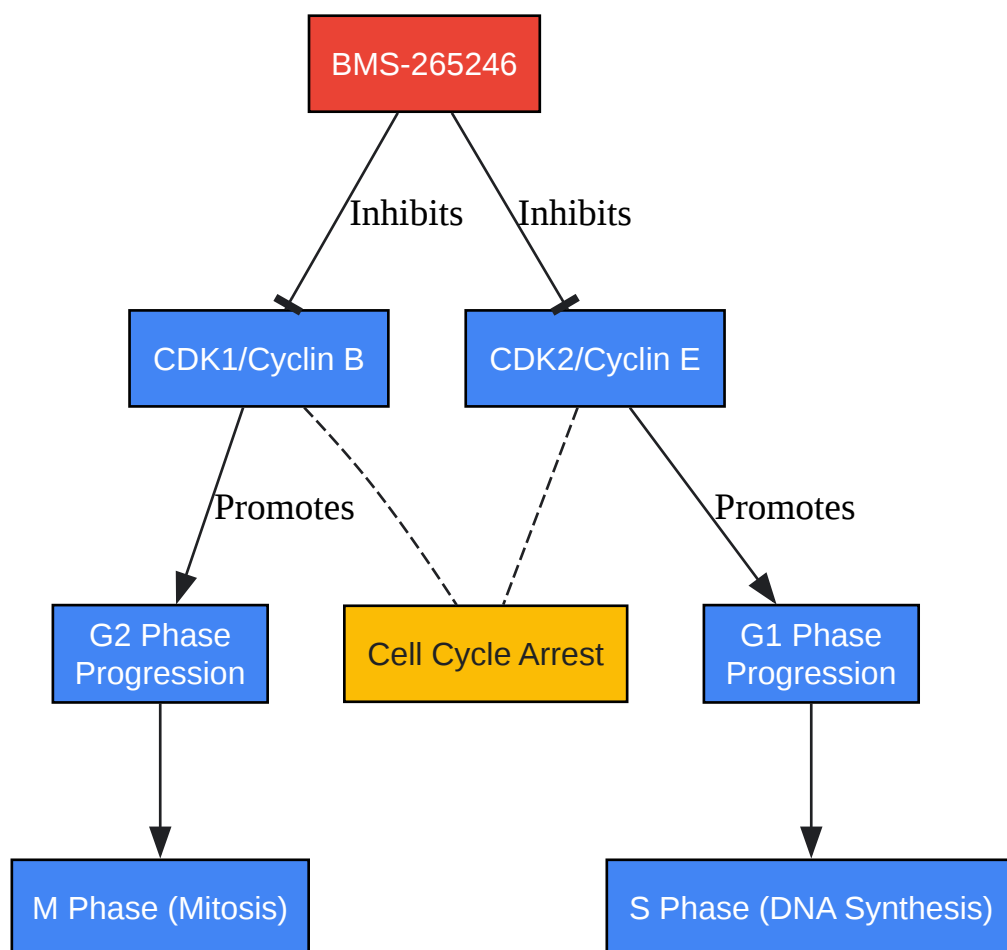
- **Thawing:** Thaw a single-use aliquot of the 10 mM **BMS-265246** stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** Prepare an intermediate dilution of the stock solution in your cell culture medium. For example, to prepare a 100 µM working solution, dilute the 10 mM stock 1:100 in the medium.
- **Final Dilution:** Add the appropriate volume of the working solution to your cell culture plates to achieve the desired final concentration. For example, to achieve a final concentration of 1 µM from a 100 µM working solution, you would add 10 µL of the working solution to 990 µL of cell culture medium.
- **Mixing:** Gently mix the contents of the well or plate to ensure a homogenous concentration.

Visualizations



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Caption: Workflow for preparing and using **BMS-265246** in cell culture experiments.



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Caption: Simplified signaling pathway showing **BMS-265246** inhibition of CDK1/2 and induction of cell cycle arrest.

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